

# Application Notes and Protocols: Solvent Violet 13 in Pyrotechnic Smoke Compositions

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## Compound of Interest

Compound Name: Solvent violet 13

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These application notes provide a comprehensive overview of the use of **Solvent Violet 13** as a coloring agent in pyrotechnic smoke compositions. The information is intended for a technical audience and emphasizes safety, reproducibility, and quantitative analysis.

## Introduction

**Solvent Violet 13**, a synthetic anthraquinone dye, is utilized in pyrotechnics to produce violet-colored smoke.<sup>[1]</sup> Its thermal stability allows it to vaporize and subsequently condense under the heat of a pyrotechnic reaction, forming a fine aerosol of colored particles perceived as smoke. The following sections detail the properties of **Solvent Violet 13**, formulation guidelines for pyrotechnic smoke compositions, detailed experimental protocols for preparation and testing, and critical safety considerations.

## Properties of Solvent Violet 13

A thorough understanding of the physical and chemical properties of **Solvent Violet 13** is essential for its effective and safe use in pyrotechnic formulations.

Property	Value	Reference
Chemical Name	1-hydroxy-4-(p-tolylamino)anthraquinone	[1]
C.I. Name	Solvent Violet 13	[2][3]
CAS Number	81-48-1	[2][3]
Molecular Formula	C <sub>21</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	329.35 g/mol	[2]
Appearance	Dark violet powder	[2]
Melting Point	190°C	[4]
Boiling Point	>300°C at 1028 hPa	[4]
Solubility	Insoluble in water; Soluble in acetone, toluene, benzene, xylene, and N,N-Dimethylformamide.	[1][2]
Thermal Stability	Decomposes at elevated temperatures. The combustion temperature of the pyrotechnic mixture must be carefully controlled to prevent degradation of the dye.	
Toxicity	May cause skin sensitization. [4] Inhalation of smoke should be avoided.	[5]

## Pyrotechnic Smoke Formulations

The generation of colored smoke is achieved through a low-temperature combustion reaction that volatilizes the dye. A typical formulation consists of an oxidizer, a fuel, a coolant to regulate the burn temperature, the dye, and a binder.

## General Formulation

A baseline formulation for a colored smoke composition is provided below. The percentages are by weight.

Component	Function	Percentage (%)
Potassium Chlorate ( $\text{KClO}_3$ )	Oxidizer	27
Sugar (Sucrose or Lactose)	Fuel	18
Solvent Violet 13	Coloring Agent	36
Magnesium Carbonate ( $\text{MgCO}_3$ )	Coolant/Stabilizer	16
Sodium Bicarbonate ( $\text{NaHCO}_3$ )	Coolant/Burn Rate Modifier	3

Source: Adapted from a general colored smoke formulation.[\[6\]](#)

## Patented Formulation Example (for illustrative purposes)

A patent for colored smoke compositions provides a range for components, which can be adapted for **Solvent Violet 13**.

Component	Function	Percentage (by mass)
Potassium Chlorate	Oxidizer	20-35
Starch, Dextrose, Lactose, or Sucrose	Fuel	15-25
Nitrogen-rich compounds (e.g., Guanidine Nitrate)	Flame Retardant	5-15
Organic Dye (e.g., Solvent Violet 13)	Coloring Agent	27-40
Sodium Bicarbonate or Magnesium Carbonate	Coolant	8-18
Nitrocellulose or other polymer	Binder	1-2

Source: US Patent US20140238258A1[7]

## Experimental Protocols

EXTREME CAUTION IS ADVISED. These protocols should only be performed by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

## Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear a fire-retardant lab coat, safety glasses with side shields, and heavy-duty, flame-resistant gloves. A face shield is also recommended.
- **Ventilation:** Work in a well-ventilated fume hood.
- **Handling:** Use non-sparking tools made of materials like wood, aluminum, or brass. Avoid friction, impact, and static electricity.
- **Storage:** Store chemicals separately in clearly labeled containers in a cool, dry place away from heat sources. Do not store large quantities of mixed compositions.
- **Fire Safety:** Have a fire extinguisher rated for chemical fires (e.g., Class B or C) readily available. A bucket of sand can also be used to smother small fires.

- Disposal: Dispose of all waste materials according to institutional and local regulations for hazardous materials.

## Preparation of the Pyrotechnic Composition

This protocol is adapted from a patented method for preparing colored smoke compositions and is designed for a research laboratory setting.[7]

Materials:

- Potassium Chlorate ( $\text{KClO}_3$ ), finely powdered
- Sucrose (powdered)
- **Solvent Violet 13**, finely powdered
- Magnesium Carbonate ( $\text{MgCO}_3$ ), light powder
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ), powdered
- Nitrocellulose (in a suitable solvent like acetone to form a lacquer)
- Anti-static weighing boats
- Non-sparking spatulas
- Planetary mixer or a similar low-shear mixer
- Drying oven with temperature control
- Hydraulic press with a suitable die for pellet formation

Procedure:

- Weighing: Individually and accurately weigh each of the dry components (Potassium Chlorate, Sucrose, **Solvent Violet 13**, Magnesium Carbonate, and Sodium Bicarbonate) in anti-static weighing boats.

- **Dry Mixing:** Transfer the weighed dry ingredients to the bowl of a planetary mixer. Mix at a low speed for 15-20 minutes to ensure a homogenous mixture.
- **Binder Addition:** While the mixer is running at low speed, slowly add the nitrocellulose lacquer. Continue mixing until the composition has a damp, granular consistency.
- **Granulation:** If necessary, pass the damp mixture through a screen to create uniform granules.
- **Drying:** Spread the granulated composition on a tray and dry in a temperature-controlled oven at a low temperature (e.g., 50-60 °C) until the solvent has completely evaporated.
- **Pressing:** Press the dried, granulated composition into pellets of the desired size and density using a hydraulic press. The pressing pressure will influence the burn rate.

## Performance Testing

The linear burn rate is a critical parameter for pyrotechnic compositions.

Apparatus:

- A pressed pellet of the composition of known length.
- A stand to hold the pellet horizontally.
- A heat-resistant surface.
- A high-speed camera or a video camera with a frame-by-frame playback function.
- A ruler for scale in the video.
- Ignition source (e.g., a hot wire or a fuse).

Procedure:

- Measure the exact length of the pressed pellet.
- Mount the pellet securely in the stand over the heat-resistant surface.

- Position the camera to have a clear side-view of the pellet, with the ruler placed in the frame for scale.
- Start recording and ignite one end of the pellet.
- Record the entire burn event.
- Analyze the video frame by frame to determine the time it takes for the flame front to travel the entire length of the pellet.
- Calculate the burn rate in mm/s by dividing the pellet length by the burn time.

Smoke density can be evaluated by measuring the obscuration of a light source.

Apparatus:

- A smoke chamber with a defined volume.
- A light source (e.g., a collimated LED or laser).
- A photodetector.
- Data acquisition system to record the light intensity over time.
- Exhaust fan for clearing the chamber.

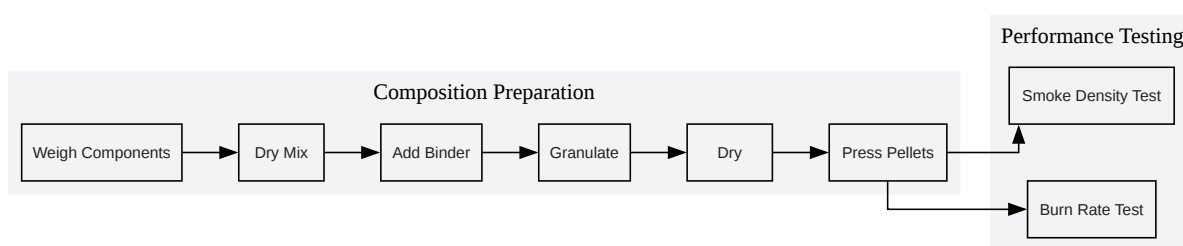
Procedure:

- Place the light source and photodetector on opposite sides of the smoke chamber.
- Calibrate the system to 100% light transmittance with the chamber empty.
- Place a small, weighed sample of the pyrotechnic composition in the chamber.
- Ignite the sample remotely.
- Record the light transmittance as a function of time as the smoke fills the chamber.

- The smoke density can be reported as the minimum light transmittance or calculated as the mass extinction coefficient.
- After the test, ventilate the chamber thoroughly.

## Visualizations

### Experimental Workflow

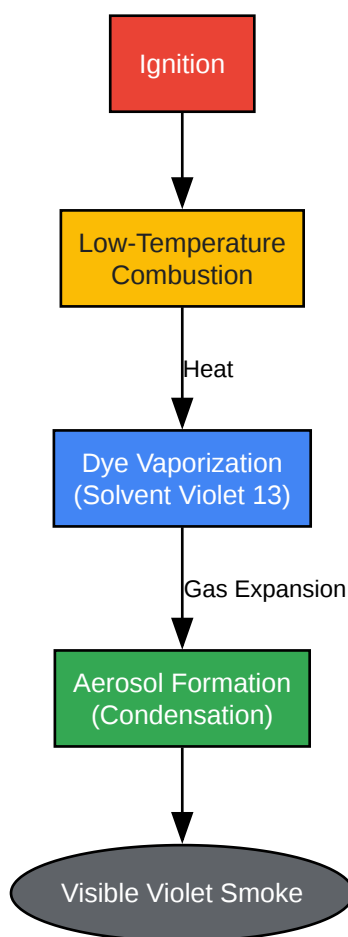


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Caption: Workflow for the preparation and testing of pyrotechnic smoke compositions.

## Signaling Pathway of Smoke Generation





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Caption: The process of generating colored smoke from a pyrotechnic composition.

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